

An In-depth Technical Guide to the Synthesis and Manufacturing of Phenoxybenzamine-d5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and manufacturing of **Phenoxybenzamine-d5**, a deuterated analog of Phenoxybenzamine. This document details the chemical properties, synthetic routes, experimental protocols, and the mechanism of action of this compound, which is primarily utilized as an internal standard for the quantification of Phenoxybenzamine in various analytical methods.[1][2]

Chemical and Physical Properties

Phenoxybenzamine-d5 is a stable, isotopically labeled form of Phenoxybenzamine. The deuterium labeling is typically on the phenyl ring of the phenoxy group or the benzyl group.[3] The physical and chemical properties of a common variant, **Phenoxybenzamine-d5** (hydrochloride) with deuteration on the phenoxy ring, are summarized in the table below.



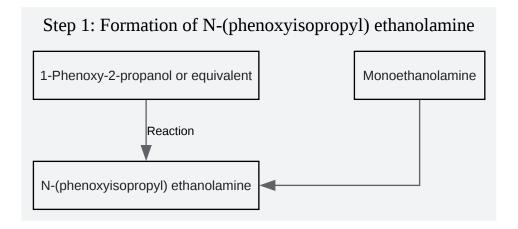
Property	Value	Reference
Molecular Formula	C18H18D5Cl2NO	[4]
Molecular Weight	345.318 g/mol	[4]
Exact Mass	344.147064 Da	[4]
CAS Number	1329838-45-0	[1][4]
Purity	≥98% deuterated forms (d1-d5)	[1]
Appearance	White solid	[5]
Solubility	DMF: 30 mg/ml, DMSO: 25 mg/ml, Ethanol: 25 mg/ml	[1]

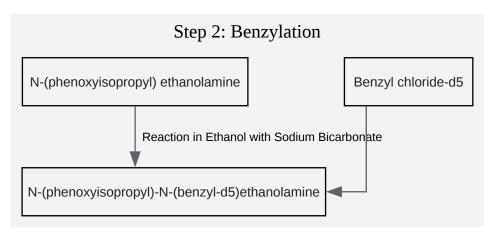
Synthesis and Manufacturing

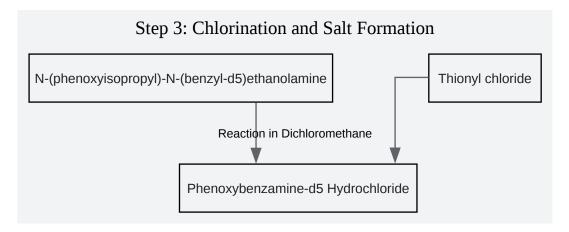
The synthesis of **Phenoxybenzamine-d5** follows a multi-step process that is analogous to the synthesis of unlabeled Phenoxybenzamine, with the key difference being the introduction of a deuterated starting material. The general synthetic scheme involves the preparation of a key intermediate, N-(phenoxyisopropyl)-N-benzyl ethanolamine, followed by chlorination to yield the final product.

A representative synthetic pathway is outlined below:

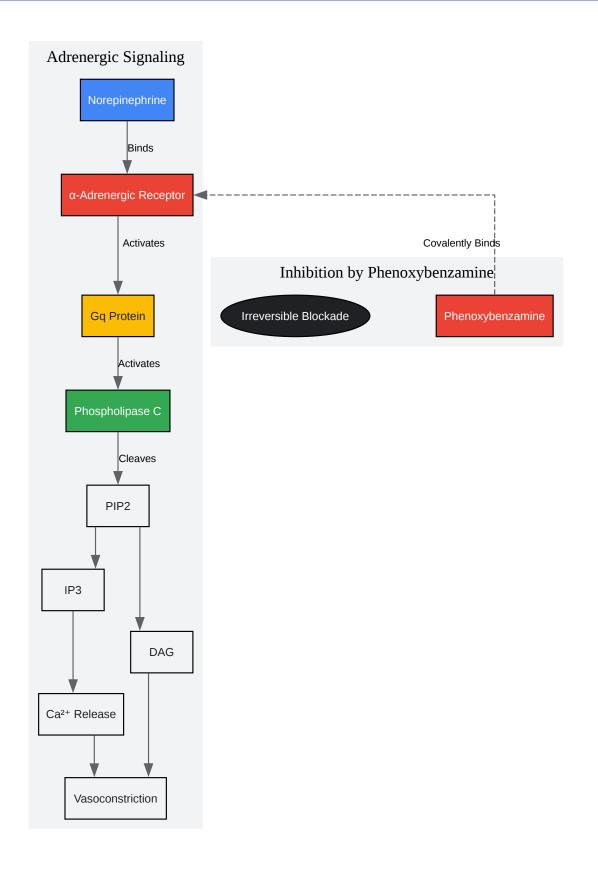












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